

Technical Guide: Handling & Applications of 3-Ethoxypropanimidamide Hydrochloride

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Compound of Interest

Compound Name:	<i>3-Ethoxypropanimidamide hydrochloride</i>
CAS No.:	<i>1170847-92-3</i>
Cat. No.:	<i>B1416751</i>

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Chemical Identity & Physicochemical Profile[1][2][3][4][5][6]

3-Ethoxypropanimidamide hydrochloride is an aliphatic amidine salt. Unlike aromatic amidines (e.g., benzamidine), aliphatic amidines possess higher conformational flexibility and distinct basicity profiles (

for the conjugate acid). It is thermodynamically unstable toward hydrolysis, necessitating strict moisture control.

Property	Specification
Chemical Name	3-Ethoxypropanimidamide hydrochloride
Synonyms	3-Ethoxypropionamidinium HCl; 3-Ethoxypropanimidic acid amide HCl
Structure	
Molecular Weight	~166.65 g/mol (Calculated based on free base + HCl)
Physical State	White to off-white crystalline solid
Hygroscopicity	High (Deliquescent in ambient humidity)
Solubility	Soluble in water, methanol, ethanol; Insoluble in ether, hexanes



Critical Note on CAS: While the precursor nitrile (3-ethoxypropionitrile, CAS 2141-62-0) and the intermediate imidate (Ethyl 3-ethoxy-3-iminopropionate HCl, CAS 2318-25-4) are well-indexed, the amidine salt itself is often generated in situ or supplied as a custom synthesis reagent. Treat as a Research Chemical with derived hazard data.

Hazard Identification & Toxicology (Derived)

As a definitive SDS is often unavailable for this specific salt, the safety profile is derived from structure-activity relationships (SAR) of analogous aliphatic amidines (e.g., acetamidinium HCl).

GHS Classification (Derived)

- Skin Corrosion/Irritation: Category 2 (H315) – Causes skin irritation.[1][2]
- Serious Eye Damage/Irritation: Category 2A (H319) – Causes serious eye irritation.[1]

- STOT-SE: Category 3 (H335) – May cause respiratory irritation.[1]

Mechanistic Toxicology

- Causticity: Upon contact with moisture (mucous membranes), the salt can dissociate. The free amidine base is highly alkaline, capable of causing chemical irritation or burns.
- Hydrolysis Products: In acidic aqueous environments, it hydrolyzes to 3-ethoxypropionamide and ammonium chloride. In basic environments, it may release ammonia gas.

Advanced Handling Protocols

The primary failure mode when using this reagent is hydrolytic degradation before reaction. The following "Dry Chain" protocol ensures reagent integrity.

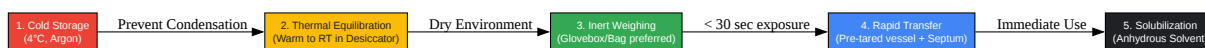
A. Storage & Containment[10][12][13]

- Primary Storage: Store at 2–8°C under an inert atmosphere (Argon/Nitrogen).
- Desiccation: The vial must be kept inside a secondary desiccator containing active desiccant (e.g.,

or indicating silica gel).
- Headspace: Flush opened vials with inert gas before resealing. Parafilm is insufficient; use electrical tape or heat-shrink bands for long-term storage.

B. Weighing & Transfer (The "3-Zone" Method)

To prevent deliquescence (turning into a sticky gum) during weighing, strictly follow this workflow:



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Figure 1: The "Dry Chain" handling workflow to prevent hydrolytic degradation.

Why Thermal Equilibration? Opening a cold vial in a warm lab causes immediate condensation of atmospheric moisture onto the salt. Always allow the vial to reach room temperature inside the desiccator before opening.

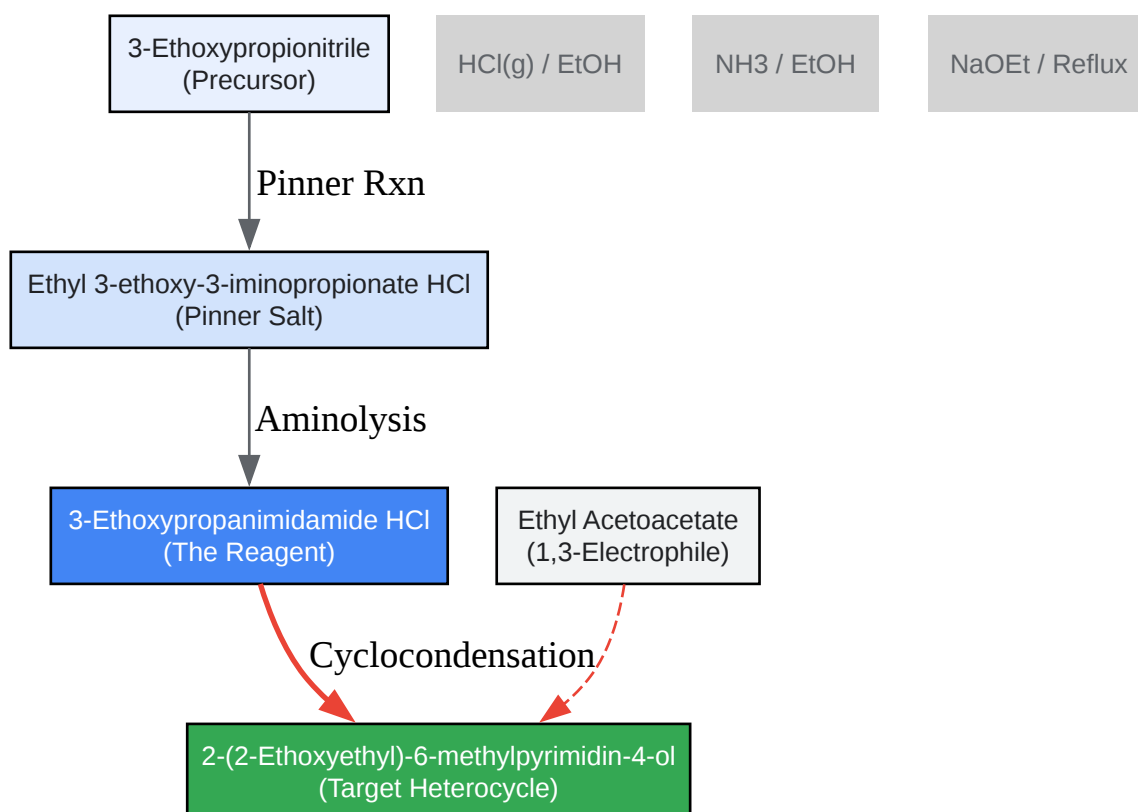
Synthetic Applications & Mechanism

3-Ethoxypropanimidamide hydrochloride is a "1,3-binucleophile" (N-C-N) used to construct heterocycles. Its most common application is the synthesis of pyrimidines via condensation with 1,3-electrophiles (e.g.,

-keto esters).

The Pinner-to-Pyrimidine Pathway

The reagent is typically synthesized via the Pinner reaction and subsequently reacted to form the pyrimidine core.



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Figure 2: Synthetic lineage from nitrile precursor to pyrimidine target.

Experimental Protocol: Pyrimidine Synthesis

Context: Condensation with Ethyl Acetoacetate.

- Liberation of Free Base:
 - Suspend 3-ethoxypropanimidamide HCl (1.0 equiv) in anhydrous ethanol.
 - Add Sodium Ethoxide (NaOEt) (1.05 equiv) at 0°C. Stir for 30 mins.
 - Observation: NaCl precipitates out. The supernatant contains the unstable free amidine.
- Cyclization:
 - Add Ethyl Acetoacetate (1.0 equiv) dropwise to the free amidine solution.
 - Reflux for 4–6 hours.
- Workup:
 - Evaporate solvent. The residue is often the pyrimidinol salt.
 - Neutralize with dilute acetic acid to precipitate the product.

Emergency & Waste Disposal Protocols

First Aid

- Eye Contact: Immediately flush with water for 15 minutes.^{[3][4]} The salt is acidic/corrosive to eyes. Seek medical attention.
- Skin Contact: Brush off loose particles before washing with soap and water. Exothermic dissolution can aggravate burns.
- Inhalation: Move to fresh air. If wheezing occurs, monitor for delayed pulmonary edema (ammonia/HCl effects).

Disposal^{[11][14]}

- Neutralization: Dissolve in water and neutralize with dilute NaHCO₃ before disposal.

- Waste Stream: Classify as "Organic Solid, Toxic" or "Amine Salts." Do not mix with strong oxidizers (e.g., bleach, nitric acid) as this may generate chloramines.

References

- PubChem.Ethyl 3-ethoxy-3-iminopropionate hydrochloride (Pinner Salt Compound Summary). National Library of Medicine. [[Link](#)]
- European Chemicals Agency (ECHA).General Registration Information for Amidine Salts.[[5](#)] [[Link](#)]
- Maeyama, E., et al. "A method to search the most stable reaction pathway and its application to the Pinner Pyrimidine Synthesis reaction." Journal of Computer Aided Chemistry, 2021.[[6](#)] [[7](#)][[8](#)] (Validating the synthetic pathway).

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